

An In-depth Technical Guide to Brominated Aliphatic Ketones and Their Alkane Analogs

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Compound of Interest

Compound Name: 5-Bromo-3-methyl-2-pentanone

CAS No.: 1115-56-6

Cat. No.: B3213280

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A Note on Nomenclature: The topic of "1-Bromo-3-methylpentan-4-one" presents a nomenclatural ambiguity. According to IUPAC naming conventions, the principal functional group (in this case, the ketone) should be assigned the lowest possible locant. In a pentanone, the ketone can only be at position 2 or 3. A "pentan-4-one" would be correctly named as a pentan-2-one. This guide will, therefore, focus on a structurally related, correctly named isomer, 1-bromo-4-methylpentan-3-one, and its corresponding alkane, 1-bromo-3-methylpentane, to provide a comprehensive technical overview for researchers, scientists, and drug development professionals.

Introduction: The Role of Brominated Aliphatics in Synthesis

Brominated aliphatic compounds are versatile building blocks in organic synthesis. The presence of a bromine atom introduces a reactive handle for nucleophilic substitution and organometallic coupling reactions, making these compounds valuable precursors for more complex molecular architectures. The inclusion of a ketone functionality, as in 1-bromo-4-methylpentan-3-one, further expands its synthetic utility, allowing for modifications at both the electrophilic carbonyl carbon and the carbon bearing the bromine. This guide provides a

detailed exploration of the chemical identity, properties, synthesis, and applications of these important synthetic intermediates.

Chemical Identity and Synonyms

A clear identification of chemical compounds is crucial for reproducible research. The following tables summarize the key identifiers and synonyms for 1-bromo-4-methylpentan-3-one and 1-bromo-3-methylpentane.

Table 1: Chemical Identifiers and Synonyms for 1-Bromo-4-methylpentan-3-one

| Identifier | Value |
|-------------------|---------------------------------|
| IUPAC Name | 1-bromo-4-methylpentan-3-one[1] |
| CAS Number | 1379227-14-1[1] |
| Molecular Formula | C6H11BrO[1] |
| Molecular Weight | 179.06 g/mol |
| InChI Key | NHFQFFKFZDTIRI-UHFFFAOYSA-N[1] |
| Synonyms | Enamine-ENAH98522152 |

Table 2: Chemical Identifiers and Synonyms for 1-Bromo-3-methylpentane

| Identifier | Value |
|-------------------|---|
| IUPAC Name | 1-bromo-3-methylpentane[2] |
| CAS Number | 51116-73-5[2] |
| Molecular Formula | C6H13Br[2] |
| Molecular Weight | 165.07 g/mol [2] |
| InChI Key | MDCCBJLCTOTLKM-UHFFFAOYSA-N[2][3] |
| Synonyms | Pentane, 1-bromo-3-methyl-[2][3], 3-methyl-1-pentylbromide[2] |

Physicochemical Properties

Understanding the physical and chemical properties of a compound is essential for designing experiments and ensuring safe handling.

Table 3: Physicochemical Properties of 1-Bromo-3-methylpentane

| Property | Value | Source |
|-------------------------------------|---|--------|
| Boiling Point | 146 °C (lit.) | [4] |
| Density | 1.134 g/mL at 25 °C (lit.) | [4] |
| Refractive Index | n _{20/D} 1.446 (lit.) | [4] |
| Flash Point | 113 °F | |
| Water Solubility | Log ₁₀ of Water solubility in mol/l: -2.52 | [5] |
| Octanol/Water Partition Coefficient | 2.817 | [5] |

Note: Detailed experimental physicochemical data for 1-bromo-4-methylpentan-3-one is not readily available in public databases. However, its properties can be inferred to be similar to other brominated ketones of comparable molecular weight.

Synthesis and Reactivity

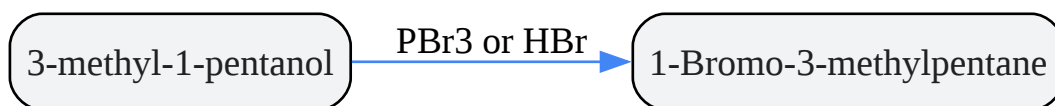
The synthesis of brominated aliphatics can be achieved through various established methods in organic chemistry.

Synthesis of 1-Bromo-3-methylpentane

A common route to primary alkyl bromides is from the corresponding alcohol. For 1-bromo-3-methylpentane, this would involve the bromination of 3-methyl-1-pentanol.

Experimental Protocol: Bromination of 3-methyl-1-pentanol

- **Reactant Preparation:** In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, place 3-methyl-1-pentanol.
- **Reagent Addition:** Slowly add a brominating agent such as phosphorus tribromide (PBr₃) or hydrobromic acid (HBr) with cooling. The choice of reagent is critical; PBr₃ is effective for converting primary alcohols to alkyl bromides via an S_N2 mechanism.[6]
- **Reaction:** The reaction mixture is typically heated to drive the reaction to completion.
- **Workup:** After cooling, the mixture is washed with water, a mild base (e.g., sodium bicarbonate solution) to neutralize excess acid, and then brine.
- **Purification:** The crude product is dried over an anhydrous salt (e.g., MgSO₄) and purified by distillation.



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Caption: Synthesis of 1-Bromo-3-methylpentane.

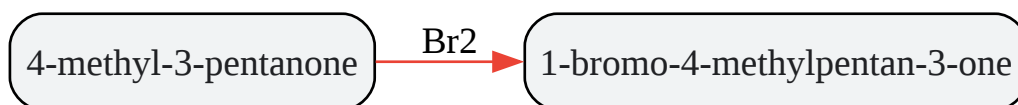
Synthesis of 1-bromo-4-methylpentan-3-one

The synthesis of α -bromo ketones can be achieved by the bromination of the corresponding ketone.

Experimental Protocol: Bromination of 4-methyl-3-pentanone

- **Reactant Preparation:** 4-methyl-3-pentanone is dissolved in a suitable solvent, such as methanol or acetic acid.
- **Reagent Addition:** A solution of bromine (Br₂) in the same solvent is added dropwise with stirring. The reaction is often carried out at a controlled temperature to minimize side reactions.
- **Reaction:** The reaction proceeds via an acid- or base-catalyzed enol or enolate intermediate.

- **Workup:** The reaction is quenched, and the product is extracted with an organic solvent. The organic layer is washed to remove any remaining reagents and byproducts.
- **Purification:** The product is purified by distillation under reduced pressure. A similar procedure is well-documented for the synthesis of 1-bromo-3-methyl-2-butanone.[7]



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Caption: Synthesis of 1-bromo-4-methylpentan-3-one.

Applications in Research and Drug Development

Brominated compounds are valuable intermediates in the synthesis of pharmaceuticals and other biologically active molecules.[8] The introduction of a bromine atom can influence a molecule's pharmacokinetic and pharmacodynamic properties.[9]

- **Scaffold for Heterocycle Synthesis:** The bifunctional nature of 1-bromo-4-methylpentan-3-one (a ketone and an alkyl halide) makes it an excellent starting material for the synthesis of various heterocyclic compounds.
- **Precursor for Grignard Reagents:** 1-Bromo-3-methylpentane can be readily converted to the corresponding Grignard reagent, which is a powerful tool for forming new carbon-carbon bonds.
- **Fragment-Based Drug Discovery:** Small, functionalized molecules like these can be used in fragment-based screening to identify new lead compounds in drug discovery programs.
- **Synthesis of Natural Products and Analogs:** These compounds can serve as key building blocks in the total synthesis of natural products or in the creation of analogs with potentially improved biological activity. For instance, 1-bromo-4-methylpentane has been used in the synthesis of various organic molecules.[4]

Spectroscopic Characterization

The structure of these compounds can be unequivocally confirmed using a combination of spectroscopic techniques.

Table 4: Expected Spectroscopic Data

| Technique | 1-Bromo-4-methylpentan-3-one | 1-Bromo-3-methylpentane |
|---------------------|---|--|
| ¹ H NMR | Signals corresponding to the CH ₃ , CH, CH ₂ adjacent to the bromine, and CH ₂ adjacent to the carbonyl. | Signals for the CH ₃ groups, the CH, and the CH ₂ groups, with the CH ₂ adjacent to the bromine being the most downfield. |
| ¹³ C NMR | A signal for the carbonyl carbon (~200 ppm), and signals for the other five carbon atoms. | Six distinct signals for the six carbon atoms in the molecule. |
| IR Spectroscopy | A strong absorption band for the C=O stretch (around 1715 cm ⁻¹). | Absence of a strong carbonyl peak. Presence of C-H stretching and bending vibrations. |
| Mass Spectrometry | A molecular ion peak and characteristic isotopic pattern for bromine (¹⁹ Br and ⁸¹ Br in ~1:1 ratio). Fragmentation patterns would include loss of Br and cleavage adjacent to the carbonyl group. | Molecular ion peak with the bromine isotopic pattern. Fragmentation would involve the loss of Br and the formation of stable carbocations.[10] |

Safety and Handling

Both 1-bromo-4-methylpentan-3-one and 1-bromo-3-methylpentane should be handled with care in a well-ventilated fume hood, with appropriate personal protective equipment (PPE).

- Hazards: These compounds are flammable liquids and vapors.[2] They can cause skin and serious eye irritation, and may cause respiratory irritation.[2]

- Handling: Avoid contact with skin and eyes.[11] Wear protective gloves, clothing, and eye/face protection. Keep away from heat, sparks, and open flames.[12]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[11][13]
- First Aid:
 - Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen.[11]
 - Skin Contact: Take off contaminated clothing immediately. Wash off with soap and plenty of water.[11]
 - Eye Contact: Rinse with pure water for at least 15 minutes.[11]
 - Ingestion: Do NOT induce vomiting. Rinse mouth with water and call a doctor or poison control center immediately.[11]

Conclusion

While the initially requested "1-Bromo-3-methylpentan-4-one" is based on ambiguous nomenclature, the exploration of its valid structural isomer, 1-bromo-4-methylpentan-3-one, and the related alkane, 1-bromo-3-methylpentane, provides significant insight into the chemistry and utility of brominated aliphatic compounds. Their value as synthetic intermediates is underscored by their versatile reactivity, which allows for their incorporation into a wide range of more complex molecules, including those with potential applications in drug development and materials science. A thorough understanding of their synthesis, properties, and safe handling is paramount for their effective use in a research setting.

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